

Hydrothermal Synthesis of Nickel Tin Oxide Nanoparticles: Application Notes and Protocols

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Compound of Interest

Compound Name: NICKEL TIN OXIDE

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nickel tin oxide (NiSnO_3) nanoparticles are emerging as materials of significant interest in various scientific and technological fields. Their unique electronic and catalytic properties make them promising candidates for applications in gas sensing, photocatalysis, and as electrode materials in energy storage devices. The hydrothermal synthesis route offers a versatile and scalable method for producing crystalline NiSnO_3 nanoparticles with controlled morphology and size. This document provides detailed application notes and experimental protocols for the hydrothermal synthesis of NiSnO_3 nanoparticles, tailored for researchers and professionals in materials science and drug development.

Applications

Nickel tin oxide nanoparticles possess a range of properties that make them suitable for several advanced applications:

- **Gas Sensing:** The high surface area and semiconductor properties of NiSnO_3 nanoparticles make them sensitive to various gases. They can be utilized in the fabrication of sensors for environmental monitoring and industrial safety to detect toxic and flammable gases. The sensing mechanism relies on the change in electrical conductivity of the material upon adsorption of gas molecules.

- **Photocatalysis:** NiSnO_3 nanoparticles can act as efficient photocatalysts for the degradation of organic pollutants in wastewater. Under UV or visible light irradiation, electron-hole pairs are generated in the nanoparticles, which then produce reactive oxygen species that break down organic dye molecules and other contaminants.
- **Electrochemical Applications:** In the field of energy storage, NiSnO_3 nanoparticles are explored as potential electrode materials for supercapacitors and lithium-ion batteries due to their high theoretical capacitance and charge storage capabilities.
- **Biomedical and Drug Development:** The electrochemical properties of NiSnO_3 nanoparticles make them suitable for the development of sensitive biosensors. For instance, they have been investigated for the electrochemical detection of antibiotic drugs in biological samples and water bodies, which is crucial for monitoring drug residues and ensuring environmental safety.^[1]

Experimental Protocols

This section outlines a detailed protocol for the hydrothermal synthesis of **nickel tin oxide** (NiSnO_3) nanoparticles. The following procedure is a generalized method and may require optimization based on specific laboratory conditions and desired nanoparticle characteristics.

Materials and Equipment

- Nickel (II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)
- Sodium stannate trihydrate ($\text{Na}_2\text{SnO}_3 \cdot 3\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Deionized (DI) water
- Ethanol
- Teflon-lined stainless steel autoclave (e.g., 100 mL capacity)
- Magnetic stirrer with heating plate
- Centrifuge

- Drying oven
- Mortar and pestle

Synthesis Procedure

- Precursor Solution Preparation:
 - Prepare a 0.1 M aqueous solution of nickel (II) chloride hexahydrate.
 - Prepare a 0.1 M aqueous solution of sodium stannate trihydrate.
- Mixing and Precipitation:
 - In a typical synthesis, take equal molar amounts of the nickel chloride and sodium stannate solutions and mix them in a beaker under vigorous magnetic stirring.
 - Slowly add a 2 M NaOH solution dropwise to the mixture to adjust the pH to a desired alkaline value (e.g., pH 10-12). The addition of NaOH acts as a mineralizer and facilitates the formation of the desired oxide phase.[\[2\]](#)[\[3\]](#)
 - Continue stirring the resulting suspension for 30 minutes to ensure homogeneity.
- Hydrothermal Treatment:
 - Transfer the homogeneous suspension into a Teflon-lined stainless steel autoclave.
 - Seal the autoclave and heat it in a drying oven at a temperature between 160°C and 200°C for a duration of 12 to 24 hours. The precise temperature and time will influence the crystallinity and size of the nanoparticles.[\[4\]](#)
- Washing and Collection:
 - After the hydrothermal reaction, allow the autoclave to cool down to room temperature naturally.
 - Collect the precipitate by centrifugation at a high speed (e.g., 8000 rpm) for 10 minutes.

- Wash the collected nanoparticles repeatedly with deionized water and then with ethanol to remove any unreacted precursors and byproducts.
- Repeat the centrifugation and washing steps several times until the supernatant is neutral.
- Drying and Grinding:
 - Dry the washed nanoparticles in a drying oven at 60-80°C for 12 hours.
 - Grind the dried powder gently using a mortar and pestle to obtain a fine powder of NiSnO₃ nanoparticles.

Data Presentation

The properties of hydrothermally synthesized **nickel tin oxide** nanoparticles are highly dependent on the synthesis parameters. The following table summarizes typical data obtained from the characterization of NiSnO₃ nanoparticles.

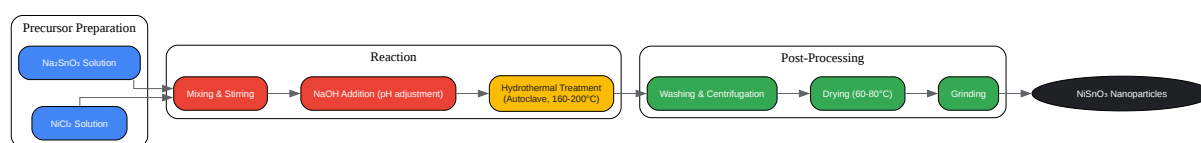
Parameter	Synthesis Conditions	Result	Reference
Crystal Structure	Hydrothermal, 180°C, 24h	Perovskite-type	[5]
Crystallite Size	Hydrothermal, 180°C, 24h	20 - 50 nm	-
Morphology	Hydrothermal	Nanoparticles, Nanorods	[4]
Band Gap	Hydrothermal	3.1 - 3.5 eV	-
Application	Electrochemical Sensing	Detection of Nitrofurantoin	[1]
Application	Gas Sensing	Detection of various gases	-
Application	Photocatalysis	Degradation of organic dyes	-

Note: Specific values for crystallite size, band gap, and performance in applications can vary significantly based on the precise synthesis conditions and any post-synthesis treatments.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the hydrothermal synthesis of **nickel tin oxide** nanoparticles.

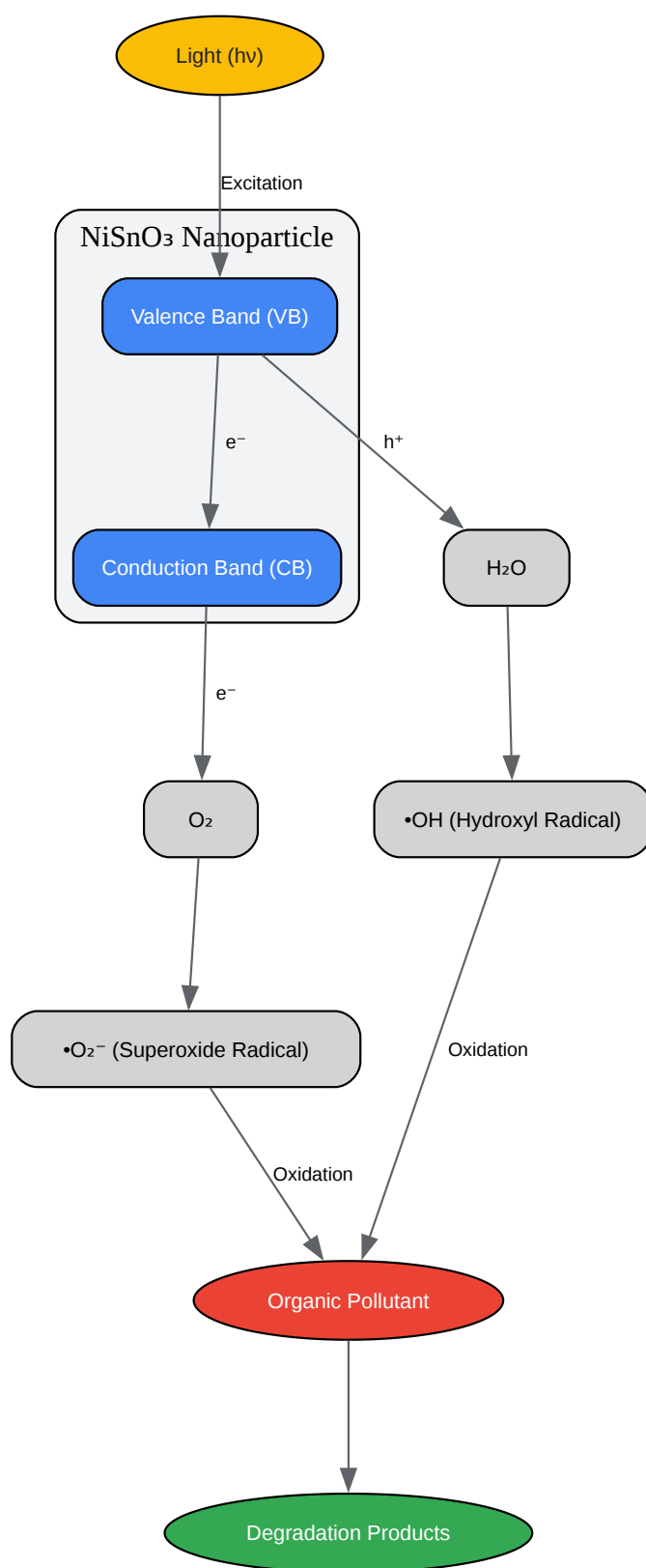


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Caption: Workflow for the hydrothermal synthesis of NiSnO₃ nanoparticles.

Photocatalytic Degradation Mechanism

This diagram illustrates the proposed mechanism for the photocatalytic degradation of organic pollutants using NiSnO₃ nanoparticles.



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Caption: Mechanism of photocatalytic degradation by NiSnO₃ nanoparticles.

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References

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